

# Safety and handling precautions for Ethyl 2-cyano-4,4-diethoxybutyrate

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## Compound of Interest

Compound Name: Ethyl 2-cyano-4,4-diethoxybutyrate

Cat. No.: B014464

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An In-depth Technical Guide to the Safe Handling of **Ethyl 2-cyano-4,4-diethoxybutyrate**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Ethyl 2-cyano-4,4-diethoxybutyrate** (CAS No. 52133-67-2) is a versatile chemical intermediate utilized in the synthesis of various pharmaceutical and agrochemical compounds. [1] Its molecular structure, featuring a nitrile (-CN) group and two ethoxy groups on a butyrate backbone, makes it a valuable building block for creating more complex molecules.[1][2] However, these same functional groups necessitate a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. The presence of the cyano group, in particular, requires careful handling due to its potential toxicity.[1]

This guide provides a comprehensive overview of the safety and handling precautions for **Ethyl 2-cyano-4,4-diethoxybutyrate**. It is designed to equip laboratory personnel with the knowledge to conduct risk assessments, implement appropriate controls, and respond effectively to emergencies, ensuring a safe environment for innovation and discovery.

## Section 1: Hazard Identification and Physicochemical Properties

A foundational aspect of safe laboratory practice is a comprehensive understanding of a chemical's intrinsic properties and associated hazards. This section details the known characteristics of **Ethyl 2-cyano-4,4-diethoxybutyrate**.

## Physicochemical Data

The compound is typically a colorless to pale yellow or light brown liquid.<sup>[1][3]</sup> Key physical and chemical properties are summarized below.

Property	Value	Source(s)
CAS Number	52133-67-2	<sup>[2][3]</sup>
Molecular Formula	C <sub>11</sub> H <sub>19</sub> NO <sub>4</sub>	<sup>[1][2][3]</sup>
Molecular Weight	229.27 g/mol	<sup>[2][3]</sup>
Appearance	Colorless to pale-yellow liquid	<sup>[1]</sup>
Boiling Point	335.2 ± 42.0 °C at 760 mmHg	<sup>[3]</sup>
Flash Point	> 110 °C (> 230 °F)	<sup>[3]</sup>
Density	1.0 ± 0.1 g/cm <sup>3</sup>	<sup>[3]</sup>
Solubility in Water	Slightly soluble	<sup>[3]</sup>

## GHS Hazard Classification

**Ethyl 2-cyano-4,4-diethoxybutyrate** is classified under the Globally Harmonized System (GHS) with several key hazard statements that must be understood and respected by all users.

Hazard Class	GHS Code	Description	Source(s)
Acute Toxicity, Oral	H302	Harmful if swallowed	[2][4]
Acute Toxicity, Dermal	H312	Harmful in contact with skin	[2][4]
Skin Corrosion/Irritation	H315	Causes skin irritation	[2][4]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[2][4]
Acute Toxicity, Inhalation	H332	Harmful if inhaled	[4]
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation	[2]

## Toxicological Profile and Primary Risks

The primary health risks associated with this compound are irritation and acute toxicity.[3]

- Irritation: Direct contact can cause significant irritation to the skin, eyes, and respiratory system.[2][3] This is a common property of cyano-functionalized esters.
- Acute Toxicity: The compound is classified as harmful by multiple routes of exposure (oral, dermal, and inhalation).[2][4] Systemic effects may occur following absorption through the skin.[5]
- Cyano Group Hazard: A significant concern arises from the nitrile functional group. While the compound itself is toxic, organic nitriles can metabolically release cyanide, which acts by inhibiting cellular respiration.[6][7] The onset of symptoms from nitrile poisoning can be delayed compared to direct cyanide exposure.[7] Therefore, all exposures should be treated as potentially serious.

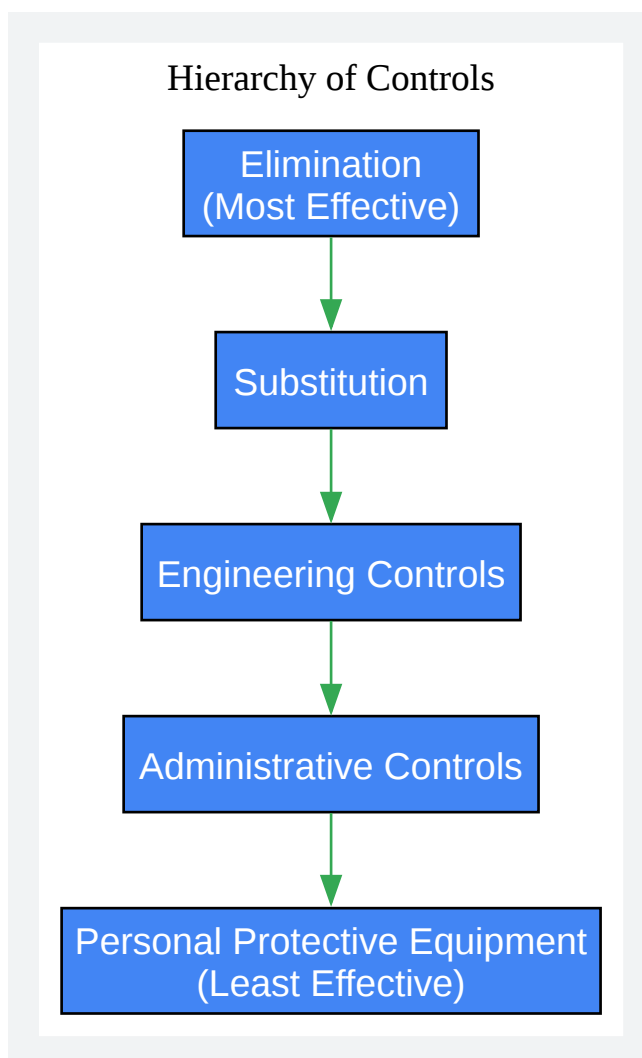
## Stability and Reactivity

To prevent hazardous reactions, **Ethyl 2-cyano-4,4-diethoxybutyrate** must be kept away from incompatible materials.

- Incompatible Materials: Strong acids, strong bases, strong oxidizing agents, and strong reducing agents.[3] Contact with these can lead to vigorous reactions.
- Hazardous Decomposition Products: When heated to decomposition, it may release toxic fumes of nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[3]
- Exothermic Polymerization Risk: While more commonly associated with simpler cyanoacrylates like "super glue," users should be aware that applying cyanoacrylates to fibrous materials like cotton or wool can result in a rapid, heat-generating (exothermic) reaction.[8] It is a prudent precaution to avoid using cotton gloves or clothing when handling significant quantities of any cyano-containing compound.

## Section 2: Exposure Controls and Personal Protection

Mitigating the risks identified in Section 1 requires a multi-layered approach, prioritizing engineering controls and supplementing them with appropriate Personal Protective Equipment (PPE). This follows the established Hierarchy of Controls principle.



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Caption: The Hierarchy of Controls prioritizes safer work systems.

## Engineering Controls

Engineering controls are the first line of defense, designed to physically isolate personnel from the chemical hazard.

- Ventilation: All handling of **Ethyl 2-cyano-4,4-diethoxybutyrate** must be conducted in a well-ventilated area.[9] A certified chemical fume hood is mandatory for any procedure that could generate vapors, mists, or aerosols.
- Safety Equipment: An eyewash station and a safety shower must be readily accessible in any laboratory where this material is stored or used.[3]

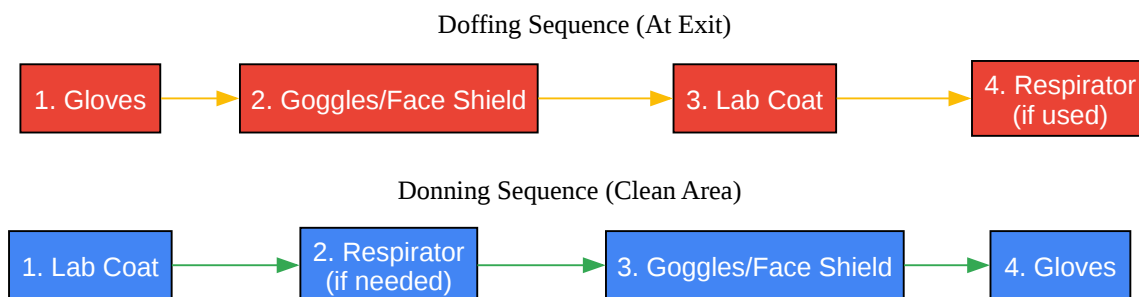
## Personal Protective Equipment (PPE)

PPE is essential for protecting against direct exposure. The selection must be based on the specific tasks being performed.

PPE Type	Specification	Rationale and Best Practices
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	Gloves must be worn at all times when handling the chemical. <sup>[3]</sup> They should be inspected for integrity before each use and changed immediately if contaminated. <sup>[9]</sup> Avoid cotton gloves due to potential reactivity. <sup>[8]</sup>
Eye Protection	Safety glasses with side shields or chemical splash goggles	Protects against splashes that cause serious eye irritation. <sup>[3]</sup> Goggles are required for any task with a higher risk of splashing.
Skin/Body Protection	Laboratory coat	A standard lab coat should be worn and kept fully fastened to prevent skin contact. <sup>[3]</sup>
Respiratory Protection	NIOSH/MSHA or EN 149 approved respirator	A respirator should be used if engineering controls are insufficient, during a large spill, or if irritation is experienced. <sup>[3]</sup> The specific type will depend on the airborne concentration.

## PPE Donning and Doffing Workflow

The correct sequence for putting on and removing PPE is critical to prevent cross-contamination.



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Caption: Proper PPE donning and doffing sequence prevents contamination.

## Section 3: Standard Operating Procedures

Adherence to standardized protocols is crucial for minimizing exposure and ensuring reproducible, safe science.

### General Handling Protocol

- Preparation: Before starting, ensure the fume hood is operational and the work area is clear of clutter and incompatible materials. Verify the location of the nearest eyewash and safety shower.
- PPE: Don the required PPE as described in Section 2.
- Dispensing: Conduct all transfers and dispensing of the liquid within the fume hood to contain any vapors.[9]
- Avoid Contact: Use appropriate lab equipment (e.g., pipettes, spatulas) to avoid direct contact with the chemical. Avoid breathing any vapors, mists, or gases.[3]
- Container Management: Keep the container tightly closed when not in use to prevent the release of vapors.[3][9]

- Post-Handling: After use, wipe down the work surface. Properly dispose of any contaminated materials as hazardous waste.
- Hygiene: Wash hands thoroughly with soap and water after handling is complete and before leaving the laboratory.[\[10\]](#)

## Storage Requirements

Proper storage is vital for maintaining chemical stability and preventing accidental release.

- Location: Store in a cool, dry, and well-ventilated area.[\[3\]](#)[\[9\]](#)
- Container: Keep in the original, tightly sealed container.[\[9\]](#)
- Segregation: Store away from incompatible materials, particularly strong acids, bases, and oxidizing agents.[\[3\]](#)[\[9\]](#) Also, store separately from foodstuff containers.[\[5\]](#)

## Section 4: Emergency Response Procedures

Despite all precautions, emergencies can occur. Rapid and correct response is critical to mitigating harm.

### Chemical Exposure (First Aid)

Immediate action is required following any chemical exposure.[\[11\]](#)

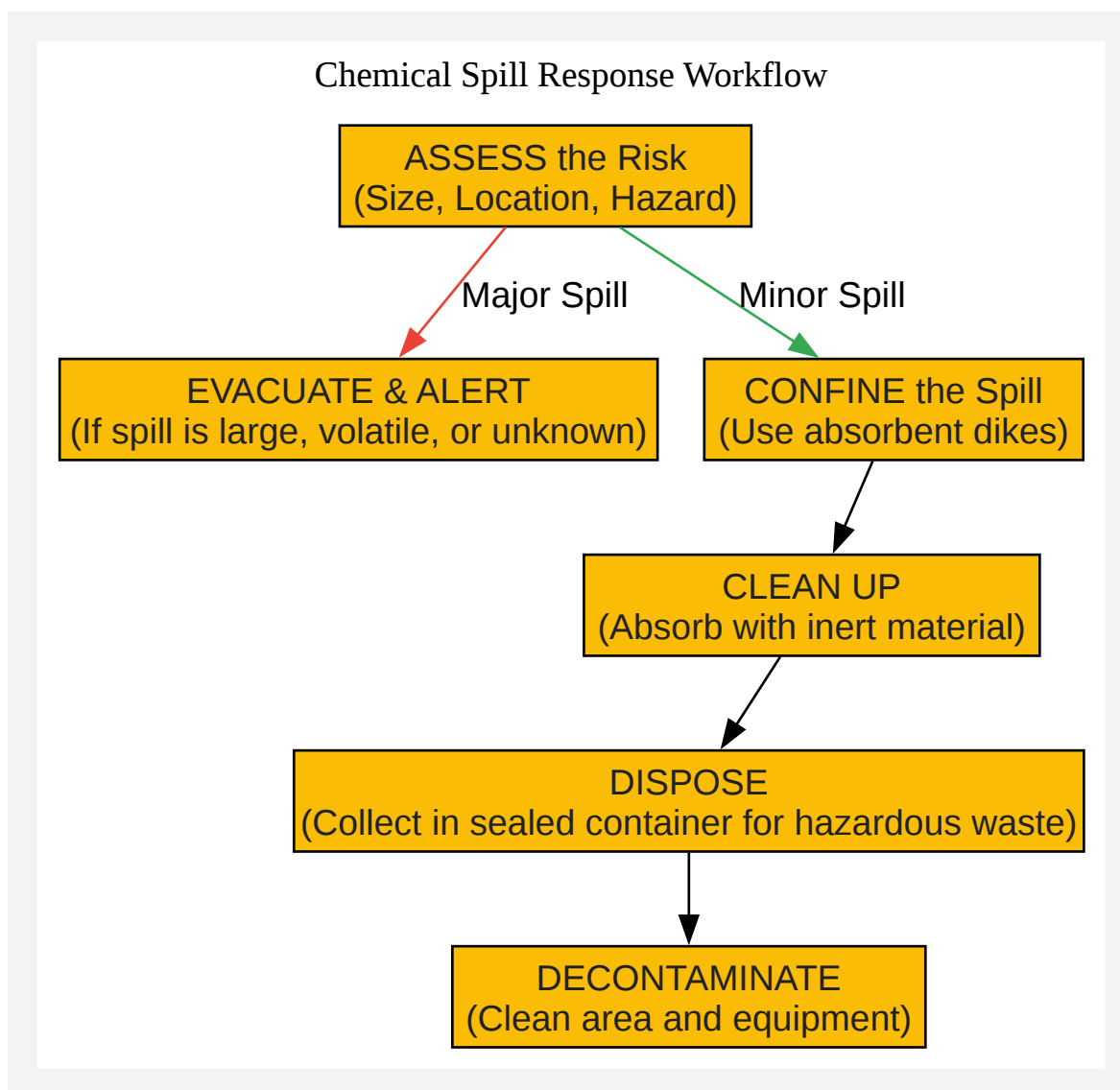


Exposure Route	First Aid Protocol	Source(s)
Inhalation	Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration (do not use mouth-to-mouth). Seek immediate medical attention.	[3][9]
Skin Contact	Immediately flush the skin with copious amounts of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek medical aid.	[3][9][12]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[3][9][12]
Ingestion	Do NOT induce vomiting. Wash mouth out with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.	[3][9]

Note to Physician: Treat symptomatically and supportively.[3] Be mindful of the potential for delayed effects due to the nitrile group and possible cyanide release.[6][7]

## Spill Response

The procedure for cleaning a spill depends on its size and location.



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Caption: A systematic workflow for responding to chemical spills.

Protocol for a Minor Spill (manageable by trained lab personnel):

- Alert Personnel: Notify others in the immediate area.
- Ensure Ventilation: Work within a fume hood or ensure the area is well-ventilated. Remove all sources of ignition.<sup>[5][9]</sup>
- Wear PPE: Don appropriate PPE, including a respirator if necessary.

- Contain: Cover the spill with an inert absorbent material such as vermiculite, sand, or earth.  
[3][5]
- Collect: Carefully scoop the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area with soap and water.
- Dispose: Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste.

For large or unmanageable spills, evacuate the area immediately and contact your institution's emergency response team.[11][13]

## Section 5: Waste Disposal

All waste containing **Ethyl 2-cyano-4,4-diethoxybutyrate**, including empty containers and spill cleanup materials, must be treated as hazardous waste.

- Collection: Collect waste in a designated, properly labeled, and sealed container.
- Compliance: Disposal must be conducted in strict accordance with all federal, state, and local regulations.[3] Do not dispose of this chemical down the drain.[9]

## Conclusion

**Ethyl 2-cyano-4,4-diethoxybutyrate** is a valuable synthetic intermediate, but its safe use hinges on a disciplined and informed approach to laboratory safety. By understanding its hazards, implementing robust engineering controls, consistently using appropriate PPE, and being prepared for emergencies, researchers can handle this compound with confidence. The causality is clear: adherence to these protocols directly mitigates the risks of irritation, toxicity, and uncontrolled reactions, fostering a secure environment for scientific advancement.

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